

Essential Safety and Operational Guide for Handling VU0469650

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Compound of Interest

Compound Name: VU0469650

Cat. No.: B15618062

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **VU0469650**, a potent and selective negative allosteric modulator of the metabotropic glutamate receptor 1 (mGluR1).

This document provides critical safety and logistical information for the laboratory use of **VU0469650** hydrochloride. The following procedures are designed to ensure the safety of all personnel and to maintain the integrity of the compound.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **VU0469650** is fundamental to its safe handling.

Property	Value
Chemical Name	3-[(3R)-3-methyl-4-(tricyclo[3.3.1.1 ^{3,7}]dec-1-ylcarbonyl)-1-piperazinyl]-2-pyridinecarbonitrile, monohydrochloride
Molecular Formula	C ₂₂ H ₂₈ N ₄ O · HCl
Molecular Weight	400.94 g/mol [1]
CAS Number	1443748-47-7[1]
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO (to 100 mM) and ethanol (to 50 mM)[1]
Storage	Store at +4°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **VU0469650** is not publicly available, based on its chemical structure as a complex heterocyclic compound and a hydrochloride salt, it should be handled with care. The following PPE is mandatory when handling **VU0469650** to minimize exposure and ensure personal safety.

PPE Category	Required Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or other chemically resistant gloves.
Body Protection	A lab coat should be worn at all times.
Respiratory Protection	For operations that may generate dust or aerosols, use a certified respirator or work within a fume hood.

Operational Plan: Step-by-Step Handling Procedures

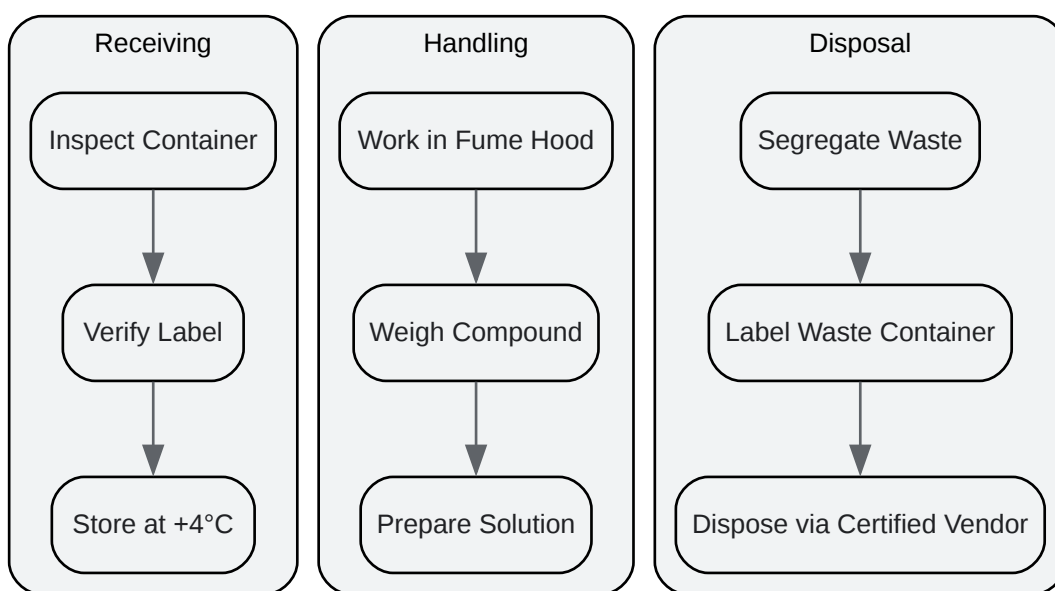
Adherence to a strict operational protocol is crucial for both safety and experimental accuracy.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verification:** Confirm that the product name and CAS number on the label match the order.
- **Storage:** Store the compound in a tightly sealed container at +4°C in a designated and clearly labeled area.^[1]

Weighing and Solution Preparation

- **Designated Area:** All weighing and solution preparation should be conducted in a chemical fume hood to prevent inhalation of any airborne particles.
- **Weighing:** Use a dedicated, clean spatula and weighing paper.
- **Dissolving:** Add the solvent (e.g., DMSO, ethanol) to the weighed compound slowly and stir until fully dissolved.



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Figure 1. General workflow for handling **VU0469650**.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
Spill	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, evacuate the area and contact emergency services.

Disposal Plan

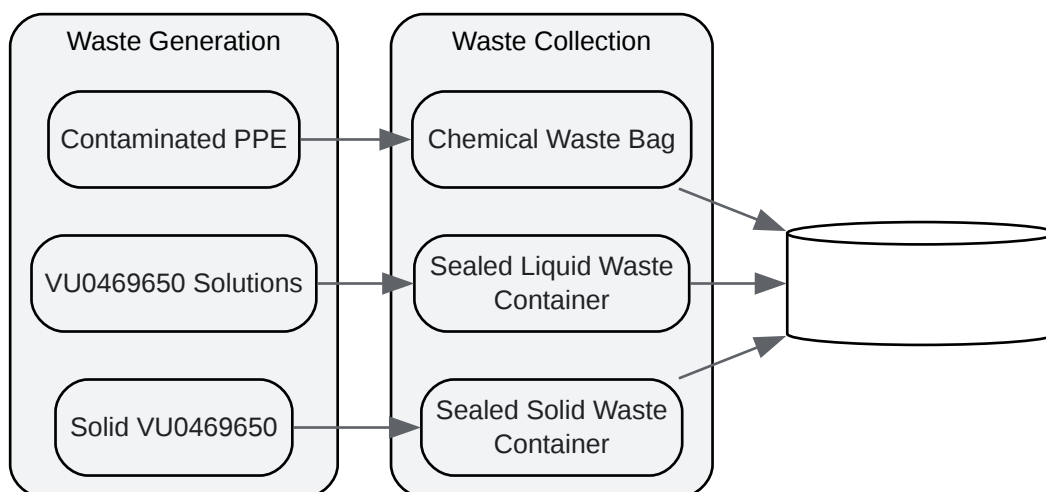
Proper disposal of **VU0469650** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Unused or waste **VU0469650** powder should be collected in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **VU0469650** should be collected in a separate, labeled waste container for halogenated or non-halogenated organic solvents, as appropriate.
- Contaminated Materials: All disposable items that have come into contact with **VU0469650**, such as gloves, weighing paper, and pipette tips, should be considered chemical waste and disposed of accordingly.

Disposal Method

All waste containing **VU0469650** must be disposed of through a certified hazardous waste disposal company. Do not dispose of this compound down the drain or in regular trash.



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Figure 2. Waste disposal pathway for **VU0469650**.

By adhering to these safety protocols and operational plans, researchers can confidently and safely work with **VU0469650**, fostering a secure and productive laboratory environment.

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References

- 1. rndsystems.com [rndsystems.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling VU0469650]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618062#personal-protective-equipment-for-handling-vu0469650]

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